

Technical Support Center: Timentin® (Ticarcillin/Clavulanate) Stability

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Compound of Interest

Compound Name: Timentin

Cat. No.: B019184

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Welcome to the Technical Support Center for Timentin®. This resource provides researchers, scientists, and drug development professionals with detailed guidance on preventing the degradation of Timentin® during storage and use in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that cause Timentin® degradation?

A1: The stability of Timentin® (ticarcillin and clavulanic acid) in aqueous solutions is primarily influenced by temperature, pH, concentration, the specific diluent used, and light exposure.[1][2][3] Like other beta-lactam antibiotics, the main degradation pathway is the hydrolysis of the beta-lactam ring, which inactivates the antibiotic.[1][3][4] Both acidic and alkaline conditions can accelerate this hydrolysis compared to a more neutral pH.[3]

Q2: What is the recommended way to store the unreconstituted Timentin® powder?

A2: Vials of Timentin® powder should be stored at or below 24°C (75°F).[5][6]

Q3: How should I prepare and store a concentrated stock solution?

A3: To prepare a stock solution from a 3.1-gram vial, reconstitute it with approximately 13 mL of Sterile Water for Injection or Sodium Chloride Injection to achieve a ticarcillin concentration of about 200 mg/mL.[7][8] This concentrated stock solution is stable for up to 6 hours at room temperature (21°C to 24°C) or up to 72 hours when refrigerated at 4°C.[5][7][9] For long-term

storage, aliquoting and freezing the stock solution is recommended.[1] A stock solution stored at -20°C can maintain its efficacy for at least 12 months.[10]

Q4: What is the stability of Timentin® after it's been further diluted for use?

A4: Once the stock solution is diluted to a working concentration (between 10 mg/mL and 100 mg/mL), its stability depends on the diluent and storage temperature. For instance, solutions diluted in 0.9% Sodium Chloride or Lactated Ringer's Injection are stable for longer periods than those in 5% Dextrose Injection, especially when frozen.[5][7] Thawed solutions should generally be used within 8-24 hours and should not be refrozen.[7][9]

Q5: My Timentin® solution has changed color. Is it still usable?

A5: Reconstituted Timentin® solutions normally range from light to dark yellow.[9][11] This color can depend on the concentration, storage duration, and temperature, and does not necessarily indicate a loss of potency.[5][11] However, a distinct or significant color change, especially when accompanied by precipitate formation, may suggest degradation, and it is recommended to discard the solution.[1][2][5]

Quantitative Stability Data

The following tables summarize stability data for Timentin® under various conditions.

Table 1: Stability of Reconstituted Concentrated Stock Solution

Concentration (Ticarcillin/Clavulanic Acid)	Storage Temperature	Stability Period
200 mg/mL / 6.7 mg/mL	Room Temperature (21-24°C)	Up to 6 hours[5][7]
200 mg/mL / 6.7 mg/mL	Refrigerated (4°C)	Up to 72 hours[5][7]
300 mg/mL / 10 mg/mL (Pharmacy Bulk Vial)	Room Temperature (21-24°C)	Up to 6 hours[7][9]
300 mg/mL / 10 mg/mL (Pharmacy Bulk Vial)	Refrigerated (4°C)	Up to 72 hours[7][9]
Stock Concentrate (Concentration not specified)	Refrigerated (4°C)	6-9 months[10]
Stock Concentrate (Concentration not specified)	Frozen (-20°C)	At least 12 months[10]

Table 2: Stability of Diluted Timentin® Solutions (10 mg/mL to 100 mg/mL)

Diluent	Storage Temperature	Stability Period
0.9% Sodium Chloride (NS)	Room Temperature (21-24°C)	24 hours[6]
0.9% Sodium Chloride (NS)	Refrigerated (4°C)	7 days[6]
0.9% Sodium Chloride (NS)	Frozen (-18°C)	30 days[5][7]
5% Dextrose in Water (D5W)	Room Temperature (21-24°C)	24 hours[6]
5% Dextrose in Water (D5W)	Refrigerated (4°C)	3 days[6]
5% Dextrose in Water (D5W)	Frozen (-18°C)	7 days[5][7]
Lactated Ringer's (LR)	Room Temperature (21-24°C)	24 hours[6]
Lactated Ringer's (LR)	Refrigerated (4°C)	7 days[6]
Lactated Ringer's (LR)	Frozen (-18°C)	30 days[5][7]

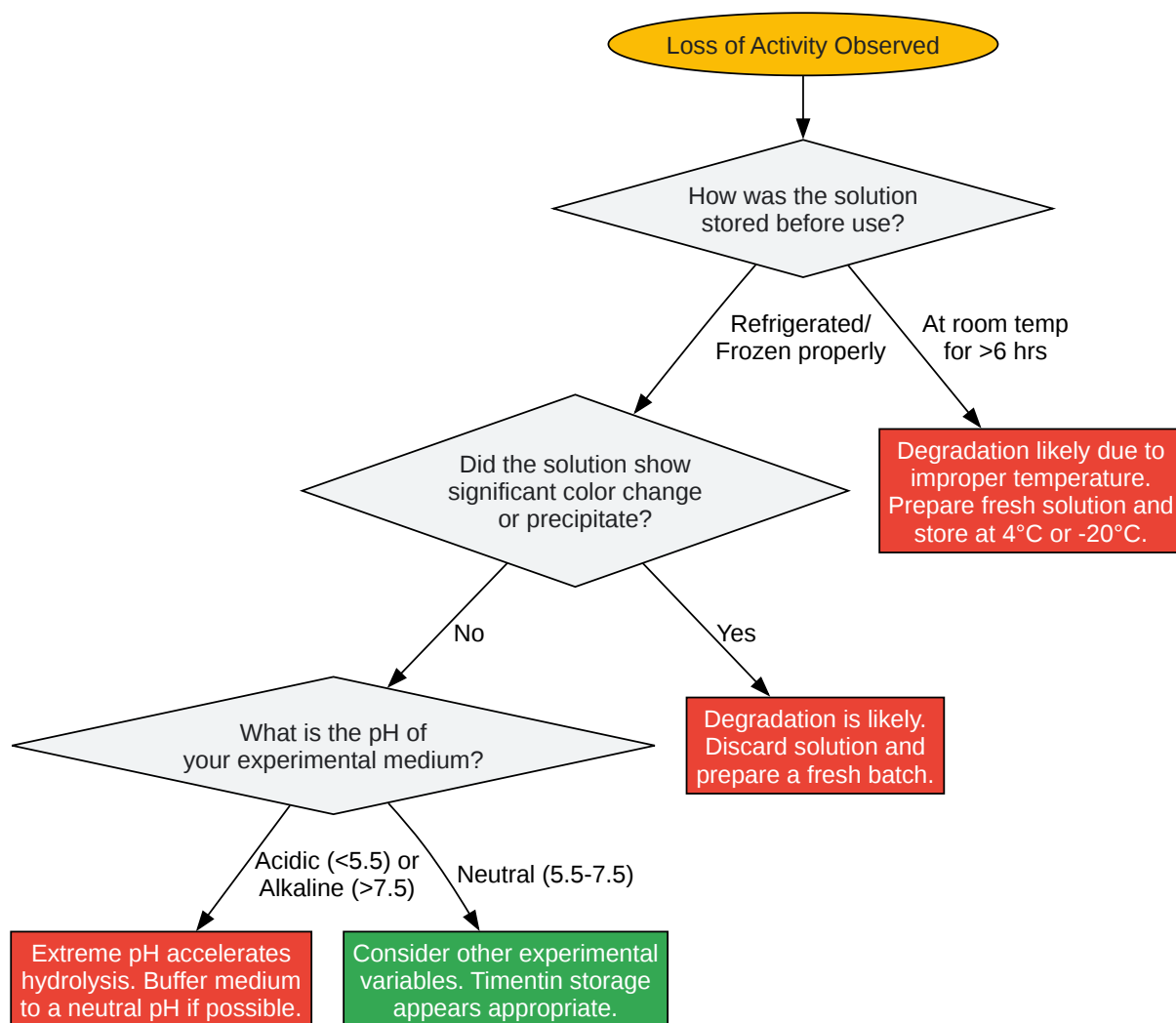
Note: Thawed frozen solutions should be used within 8 hours and not be refrozen.[5][7]

Troubleshooting Guide

This guide addresses specific issues you might encounter during your experiments.

Issue 1: I'm observing a loss of antibacterial activity in my experiment.

This could be due to several factors related to Timentin® degradation. Use the following decision tree to troubleshoot.



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Caption: Troubleshooting decision tree for loss of Timentin® activity.

Issue 2: A precipitate has formed after adding Timentin® to my growth media.

This may occur if the Timentin® concentration is too high or if there is an incompatibility with a media component at the current temperature.^[2] Try preparing a fresh stock at a lower concentration and ensure the media is at room temperature or 37°C before adding the Timentin® solution.^[2]

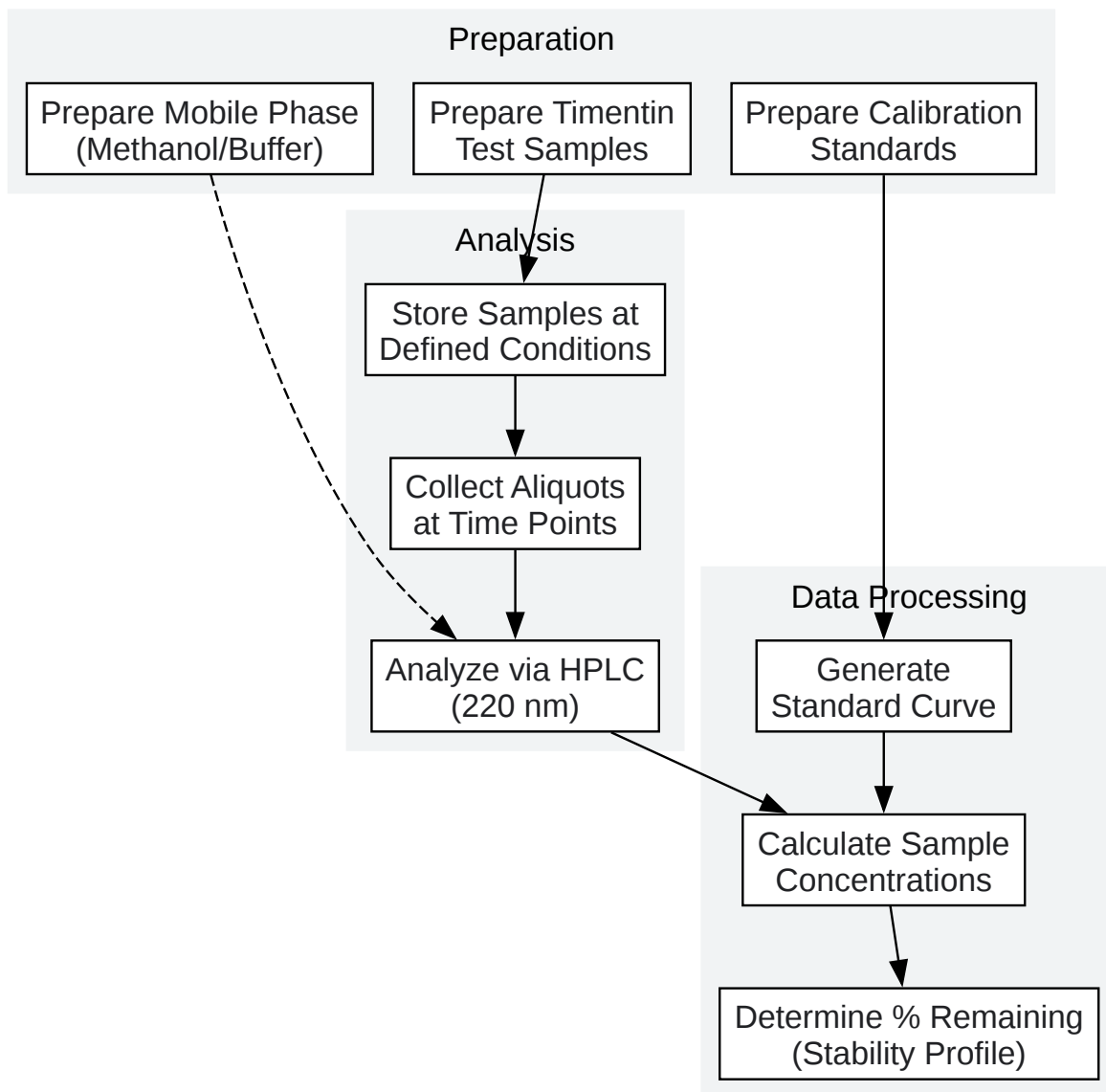
Key Experimental Protocol

Protocol: Stability-Indicating HPLC Method for Ticarcillin and Clavulanic Acid

This protocol outlines a general High-Performance Liquid Chromatography (HPLC) method to quantify ticarcillin and clavulanic acid, allowing for the assessment of their stability over time.

- Objective: To determine the concentration of ticarcillin and clavulanic acid in a solution at various time points to evaluate degradation.^[1]
- Materials:
 - Ticarcillin and Clavulanic Acid reference standards
 - HPLC-grade Methanol
 - HPLC-grade Ammonium Acetate
 - C18 or Beta-cyclodextrin analytical column (e.g., Cyclobond I, 250 x 4.6 mm, 5 µm)^{[3][12]}
 - HPLC system with UV detector
- Methodology:
 1. Mobile Phase Preparation: Prepare a mobile phase consisting of a 50:50 (v/v) mixture of methanol and 16 mM ammonium acetate buffer, adjusted to pH 6.0.^[12]
 2. Standard Curve Preparation: Prepare a stock solution of the reference standards. Create a series of calibration standards by serial dilution to cover a range of 2-200 µg/mL for ticarcillin and 1-100 µg/mL for clavulanic acid.^[12]

3. Sample Preparation: Reconstitute and dilute Timentin® in the desired solution (e.g., 0.9% NaCl) to the target concentration.
4. Storage and Sampling: Store the prepared samples under the desired test conditions (e.g., 4°C, 25°C). At specified time points (0, 2, 4, 8, 24 hours, etc.), withdraw an aliquot for analysis.[\[1\]](#)
5. HPLC Analysis:
 - Set the column temperature.
 - Set the mobile phase flow rate to 0.8 mL/min.[\[12\]](#)
 - Set the UV detector to 220 nm.[\[3\]](#)[\[12\]](#)
 - Inject the standards and samples.
- Data Analysis:
 1. Generate a calibration curve by plotting the peak area against the concentration for each standard.
 2. Determine the concentration of ticarcillin and clavulanic acid in the test samples by comparing their peak areas to the standard curve.[\[1\]](#)
 3. Calculate the percentage of the initial concentration remaining at each time point. Stability is often defined as the time at which the concentration drops to 90% of the initial value.[\[1\]](#)



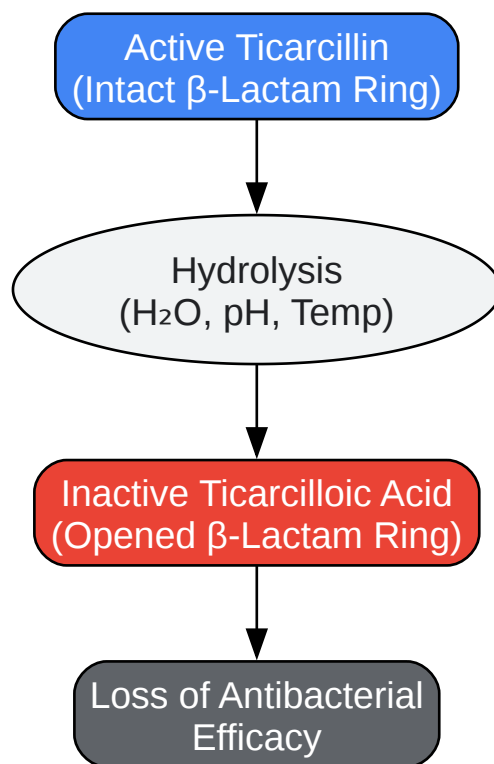
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Caption: Experimental workflow for a Timentin® stability study using HPLC.

Degradation Pathway Visualization

The primary degradation mechanism for ticarcillin is the hydrolysis of the β -lactam ring, which is susceptible to attack by water. This opens the four-membered ring, forming inactive

penicilloic acid derivatives. Clavulanic acid, while also containing a β -lactam ring, primarily functions to inhibit bacterial β -lactamase enzymes. However, it is also susceptible to hydrolysis.



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Caption: Simplified pathway of ticarcillin degradation via hydrolysis.

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